

Physicochemical Properties

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Compound of Interest			
Compound Name:	3-lodo-1-propanol		
Cat. No.:	B1294970	Get Quote	

3-lodo-1-propanol is a colorless to pale yellow liquid.[1] Its high density is a notable characteristic, primarily due to the presence of the heavy iodine atom.[1] A summary of its key quantitative data is presented below.

Property	Value	Reference
Density	1.942 g/mL at 25 °C	[1][2][3][4]
Molecular Formula	C ₃ H ₇ IO	[1][3][5][6]
Molecular Weight	185.99 g/mol	[1][2][5][6]
Boiling Point	115 °C at 38 mmHg	[2][3][4]
Flash Point	113 °C (235.4 °F) - closed cup	[2]
Refractive Index	n20/D 1.556	[1][2]
Vapor Pressure	0.0784 mmHg at 25°C	[3]
рКа	14.73 ± 0.10 (Predicted)	[3]

Synthesis of 3-lodo-1-propanol: Experimental Protocol

3-lodo-1-propanol can be effectively synthesized via a Finkelstein reaction, substituting a chlorine atom with an iodine atom. The following protocol is adapted from established procedures.[5]



Reaction: Cl(CH₂)₃OH + NaI → I(CH₂)₃OH + NaCl

Materials:

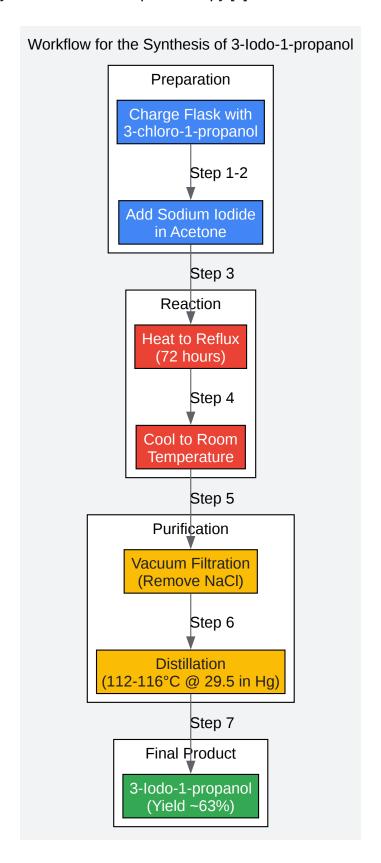
- 3-chloro-1-propanol (1.06 moles)
- Sodium iodide (1.06 moles)
- Acetone (200 mL)
- 500 mL 3-necked round-bottomed flask
- Condenser
- Temperature probe
- · Heating mantle
- Vacuum filtration apparatus
- Distillation apparatus

Procedure:

- Charge a 500 mL, 3-necked round-bottomed flask, equipped with a condenser and a temperature probe, with 100.0 g (1.06 moles) of 3-chloro-1-propanol.[5]
- Add a solution of sodium iodide (1.58 g, 1.06 moles) dissolved in 200 mL of acetone to the flask. An immediate formation of a white precipitate (sodium chloride) should be observed.[5]
- Heat the reaction mixture to reflux temperature and maintain for 72 hours.
- After the reflux period, allow the solution to cool to room temperature.[5]
- Remove the sodium chloride precipitate by vacuum filtration.[5]
- Purify the resulting product by distillation. Collect the main fraction at 112-116 °C under reduced pressure (29.5 in Hg).[5]



• The final product, **3-iodo-1-propanol**, is typically obtained with a yield of around 63% and can be identified by ¹H and ¹³C NMR spectroscopy.[5]





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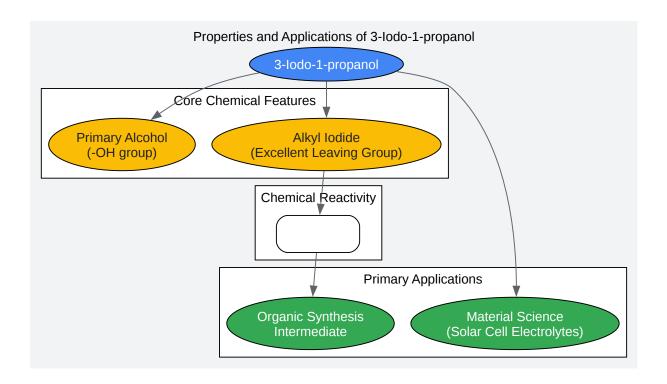
Caption: Synthesis and purification workflow for **3-lodo-1-propanol**.

Reactivity and Applications

3-lodo-1-propanol serves as a valuable building block in organic chemistry due to its dual functionality: a primary alcohol and a terminal alkyl iodide.

- Nucleophilic Substitution: The iodine atom is an excellent leaving group, making the compound susceptible to nucleophilic substitution reactions. This allows for the straightforward introduction of various functional groups.
- Intermediate in Synthesis: It is a precursor for synthesizing a range of functionalized molecules.[1] For instance, it is used in preparing quaternary ammonium salts, which have potential applications in medicinal chemistry.[1]
- Material Science: Research has shown its utility in the formulation of composite gel polymer electrolytes for dye-sensitized solar cells, where it plays a role in ion transport to potentially enhance cell efficiency.[1]





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Caption: Logical relationships of **3-lodo-1-propanol**'s features and uses.

Safety and Handling

3-lodo-1-propanol is classified as harmful and an irritant. Adherence to strict safety protocols is mandatory.

Hazard Classifications:

- · Acute Toxicity, Oral (Category 4).
- Acute Toxicity, Dermal (Category 4).
- · Acute Toxicity, Inhalation (Category 4).



- Skin Irritation (Category 2).
- Eye Irritation (Category 2A).
- Specific target organ toxicity single exposure (Category 3), Respiratory system.

Precautionary Measures:

- Engineering Controls: Work in a well-ventilated area or under a chemical fume hood.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[2] Use a suitable respirator (e.g., type ABEK EN14387 filter).[2]
- Handling: Avoid breathing mist or vapors. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- First Aid:
 - If Swallowed: Call a POISON CENTER or doctor. Rinse mouth.
 - In Case of Skin Contact: Immediately remove all contaminated clothing and rinse skin with water.
 - In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- Storage: Store in a cool place (2-8°C).[2]

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